

Application Notes and Protocols for Measuring AMPK Activation Following IM156 Treatment

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Compound of Interest

Compound Name: AM-156

Cat. No.: B605366

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Introduction

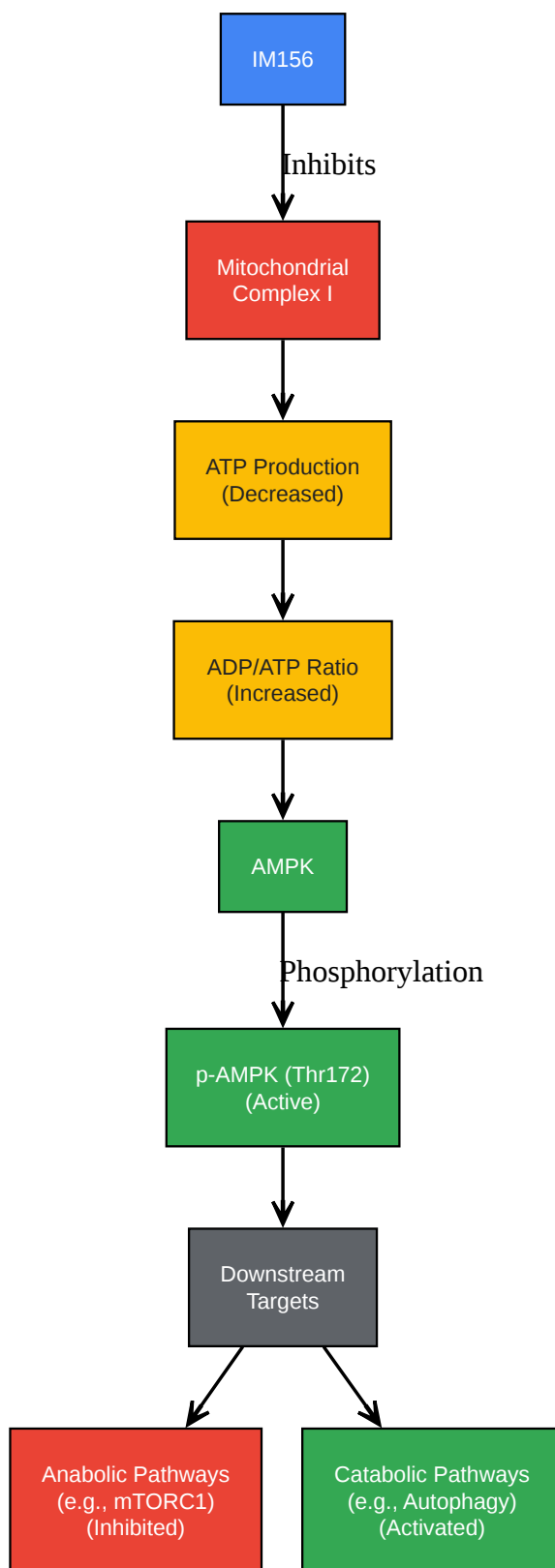
IM156 is a novel and potent biguanide that activates AMP-activated protein kinase (AMPK), a crucial cellular energy sensor.^{[1][2]} Unlike direct AMPK activators, IM156 functions by inhibiting protein complex I of the mitochondrial electron transport chain.^{[2][3][4]} This inhibition leads to a decrease in cellular ATP production and a corresponding increase in the AMP/ATP ratio, which is the canonical mechanism for AMPK activation.^[2] Activated AMPK works to restore cellular energy homeostasis by stimulating catabolic pathways that generate ATP and inhibiting anabolic pathways that consume it.

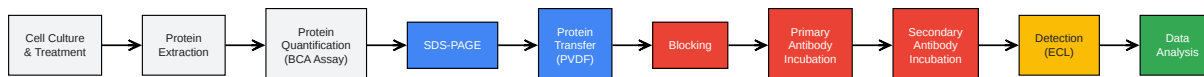
Studies have shown that IM156 is significantly more potent than the widely used anti-diabetic drug metformin in activating AMPK, with some reports indicating a 60-fold greater potency in increasing AMPK phosphorylation.^{[3][5]} This heightened potency makes IM156 a compound of significant interest for therapeutic applications where robust AMPK activation is desired, including in oncology and fibrotic diseases.^{[4][6]}

These application notes provide detailed protocols for various assays to measure the activation of AMPK in response to IM156 treatment, enabling researchers to accurately quantify its effects and elucidate its mechanism of action in various experimental models.

Mechanism of IM156-Induced AMPK Activation

The activation of AMPK by IM156 is an indirect process mediated by its effects on mitochondrial respiration. The following diagram illustrates the signaling pathway from IM156 treatment to the downstream effects of AMPK activation.





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